

# Application Notes and Protocols: (R)-MIK665

## Solubility and Preparation in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: (R)-MIK665

Cat. No.: B609037

[Get Quote](#)

## For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and preparation of **(R)-MIK665** in Dimethyl Sulfoxide (DMSO) for research applications. **(R)-MIK665** (also known as S64315) is a potent and selective inhibitor of the anti-apoptotic protein Myeloid Cell Leukemia 1 (Mcl-1).<sup>[1]</sup> It is a crucial tool for studying apoptosis and has potential as an antineoplastic agent.

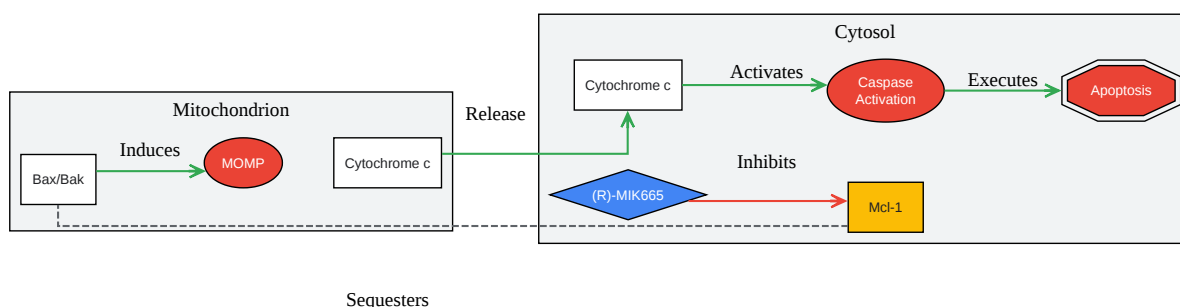
## Data Presentation

### Table 1: Solubility of (R)-MIK665 in DMSO

Parameter	Value	Source
Solubility in DMSO	≥ 125 mg/mL	Molnova[2], Xcess Biosciences[3]
Molar Concentration	142.79 mM	Molnova[2], Xcess Biosciences[3]
Alternative Solubility	100 mg/mL	Selleck Chemicals[1]
Alternative Molar Conc.	114.23 mM	Selleck Chemicals[1][4]
Note	Moisture-absorbing DMSO can reduce solubility. It is recommended to use fresh, anhydrous DMSO.	Selleck Chemicals[1]

## Signaling Pathway

**(R)-MIK665** functions by binding to the BH3-binding groove of the Mcl-1 protein, an anti-apoptotic member of the Bcl-2 family.[5] This inhibition prevents Mcl-1 from sequestering pro-apoptotic proteins like Bak and Bax. Freed Bak and Bax can then oligomerize at the mitochondrial outer membrane, leading to mitochondrial outer membrane permeabilization (MOMP), cytochrome c release, and subsequent caspase activation, ultimately resulting in apoptosis.



[Click to download full resolution via product page](#)

Caption: **(R)-MIK665** induced apoptosis signaling pathway.

## Experimental Protocols

### Protocol 1: Preparation of a 100 mM Stock Solution of **(R)-MIK665** in DMSO

This protocol describes the preparation of a high-concentration stock solution of **(R)-MIK665** for in vitro experiments.

Materials:

- **(R)-MIK665** powder (Formula Weight: 875.41 g/mol )
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipette

Procedure:

- **Weighing:** Accurately weigh out 8.75 mg of **(R)-MIK665** powder and transfer it to a sterile microcentrifuge tube.
- **Solvent Addition:** Add 100 µL of anhydrous DMSO to the tube containing the **(R)-MIK665** powder.
- **Dissolution:** Vortex the solution vigorously until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Ensure the final solution is clear and free of particulates.
- **Storage:** Store the 100 mM stock solution at -20°C or -80°C for long-term storage. It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw

cycles.

## Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol provides a general guideline for diluting the DMSO stock solution for use in cell culture experiments.

Materials:

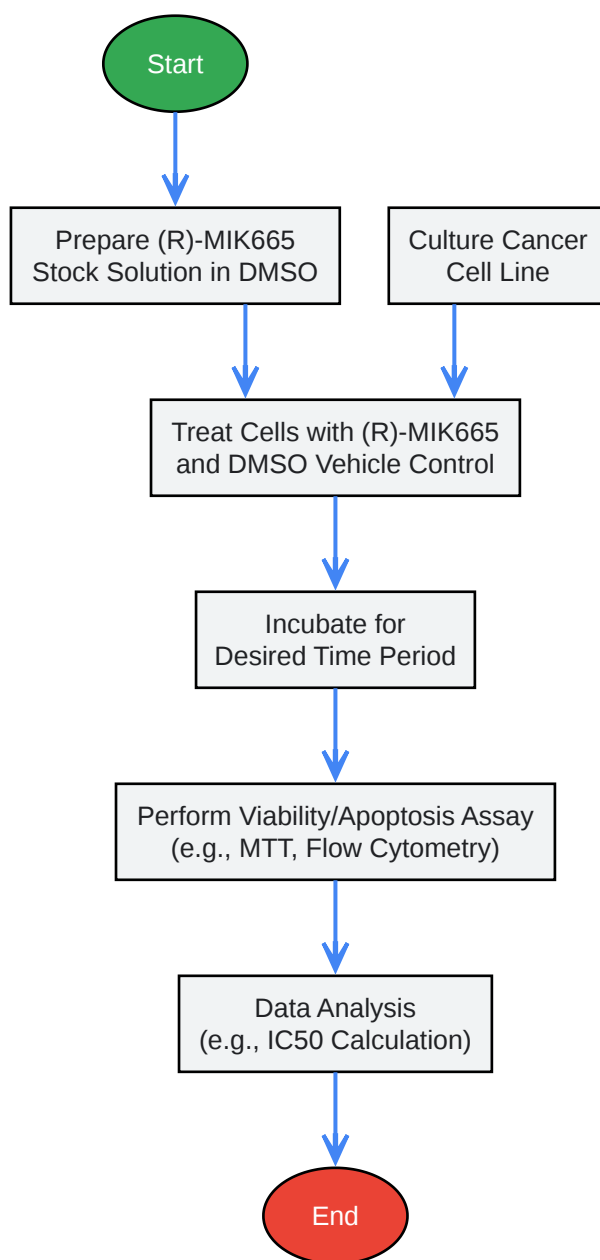
- 100 mM **(R)-MIK665** in DMSO stock solution
- Appropriate cell culture medium
- Sterile dilution tubes
- Calibrated pipettes

Procedure:

- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of the 100 mM stock solution in cell culture medium. For example, to make a 1 mM intermediate solution, add 10  $\mu$ L of the 100 mM stock to 990  $\mu$ L of cell culture medium.
- Final Working Solution: Further dilute the intermediate solution to the desired final concentration for your experiment. For instance, to treat cells with 1  $\mu$ M **(R)-MIK665**, add 1  $\mu$ L of the 1 mM intermediate solution to 1 mL of cell culture medium.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the **(R)-MIK665** treated samples. It is recommended to keep the final DMSO concentration below 0.5% (v/v) to minimize solvent-induced cytotoxicity.

## Experimental Workflow

The following diagram illustrates a typical workflow for evaluating the efficacy of **(R)-MIK665** in a cancer cell line.



[Click to download full resolution via product page](#)

Caption: A standard experimental workflow for in vitro testing of **(R)-MIK665**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. selleckchem.com [selleckchem.com]
- 2. MIK665 | 1799631-75-6 | Bcl-2 | MOLNOVA [molnova.com]
- 3. xcessbio.com [xcessbio.com]
- 4. selleck.co.jp [selleck.co.jp]
- 5. MCL-1 inhibition in cancer treatment - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: (R)-MIK665 Solubility and Preparation in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609037#r-mik665-solubility-and-preparation-in-dmsol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)